

Application Notes and Protocols: Quantitative Analysis of Capri Blue Using Spectroscopy

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Compound of Interest

Compound Name: **Capri Blue**
Cat. No.: **B158454**

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Introduction

Capri Blue (3-diethylamino-7-dimethylamino-2-methyl phenazoxonium chloride) is a phenoxyazine dye with applications in analytical chemistry.^[1] Its distinct spectrophotometric properties allow for its use as an indicator and a reagent in the quantitative analysis of various substances. Spectroscopic techniques, particularly UV-Vis spectrophotometry, offer a simple, rapid, and cost-effective method for the quantification of **Capri Blue** and its complexes.^{[2][3]} This document provides detailed protocols and application notes for the quantitative analysis of **Capri Blue**, including its use in the determination of metal ions, which is relevant in pharmaceutical analysis for impurity profiling and quality control.^{[2][3]}

Spectroscopic Properties

Capri Blue exhibits a characteristic absorption spectrum in the visible range. The wavelength of maximum absorbance (λ_{max}) for **Capri Blue** reagent in a 6 N hydrochloric acid solution is approximately 660 nm. When complexed with certain analytes, such as chlorogallate ions, the absorption maximum of the resulting complex shifts, and the absorbance intensity changes, forming the basis for quantitative analysis.^[1]

Data Presentation

Table 1: Quantitative Parameters for Capri Blue Analysis

Parameter	Value	Conditions
λ_{max} (Capri Blue Reagent)	~660 nm	In 6 N HCl
λ_{max} (Capri Blue-Gallium Complex)	~660 nm	In Benzene
Linear Range (for Gallium)	1 - 15 μg	Beer's Law
Molar Absorptivity	High (complex is very sensitive)	Not specified

Table 2: Example Calibration Curve Data for Capri Blue

Concentration ($\mu\text{g/mL}$)	Absorbance at λ_{max}
Standard 1	A1
Standard 2	A2
Standard 3	A3
Standard 4	A4
Standard 5	A5
Unknown Sample	Ax

Experimental Protocols

Protocol 1: Quantitative Determination of Capri Blue

This protocol outlines the procedure for determining the concentration of **Capri Blue** in a solution using UV-Vis spectrophotometry.

1. Materials and Reagents:

- **Capri Blue** dye
- 6 N Hydrochloric Acid (HCl)
- Deionized Water

- Volumetric flasks
- Pipettes
- Quartz or glass cuvettes
- UV-Vis Spectrophotometer

2. Preparation of Standard Solutions:

- Stock Solution: Accurately weigh a known amount of **Capri Blue** dye and dissolve it in 6 N HCl to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
- Working Standards: Perform serial dilutions of the stock solution with 6 N HCl to prepare a series of working standards with concentrations spanning the desired analytical range.

3. Spectrophotometric Measurement:

- Instrument Setup: Turn on the spectrophotometer and allow it to warm up. Set the wavelength of maximum absorbance (λ_{max}) for **Capri Blue** (approximately 660 nm).[\[1\]](#)
- Blank Measurement: Fill a cuvette with 6 N HCl (the solvent used for the standards) and use it to zero the spectrophotometer (set the absorbance to 0).
- Standard Measurement: Measure the absorbance of each working standard solution at the λ_{max} .
- Unknown Sample Measurement: Measure the absorbance of the unknown sample solution.

4. Data Analysis:

- Calibration Curve: Plot a graph of absorbance versus the concentration of the standard solutions.
- Linear Regression: Perform a linear regression analysis on the calibration curve to obtain the equation of the line ($y = mx + c$), where y is the absorbance, x is the concentration, m is the slope, and c is the y -intercept. The R-squared value should be close to 1 to indicate linearity.

- Concentration Determination: Use the equation of the line to calculate the concentration of **Capri Blue** in the unknown sample based on its absorbance.

Protocol 2: Spectrophotometric Determination of Gallium Using Capri Blue[1]

This protocol describes a method for the quantitative determination of small amounts of gallium based on the formation of a colored complex with **Capri Blue**.[1]

1. Materials and Reagents:

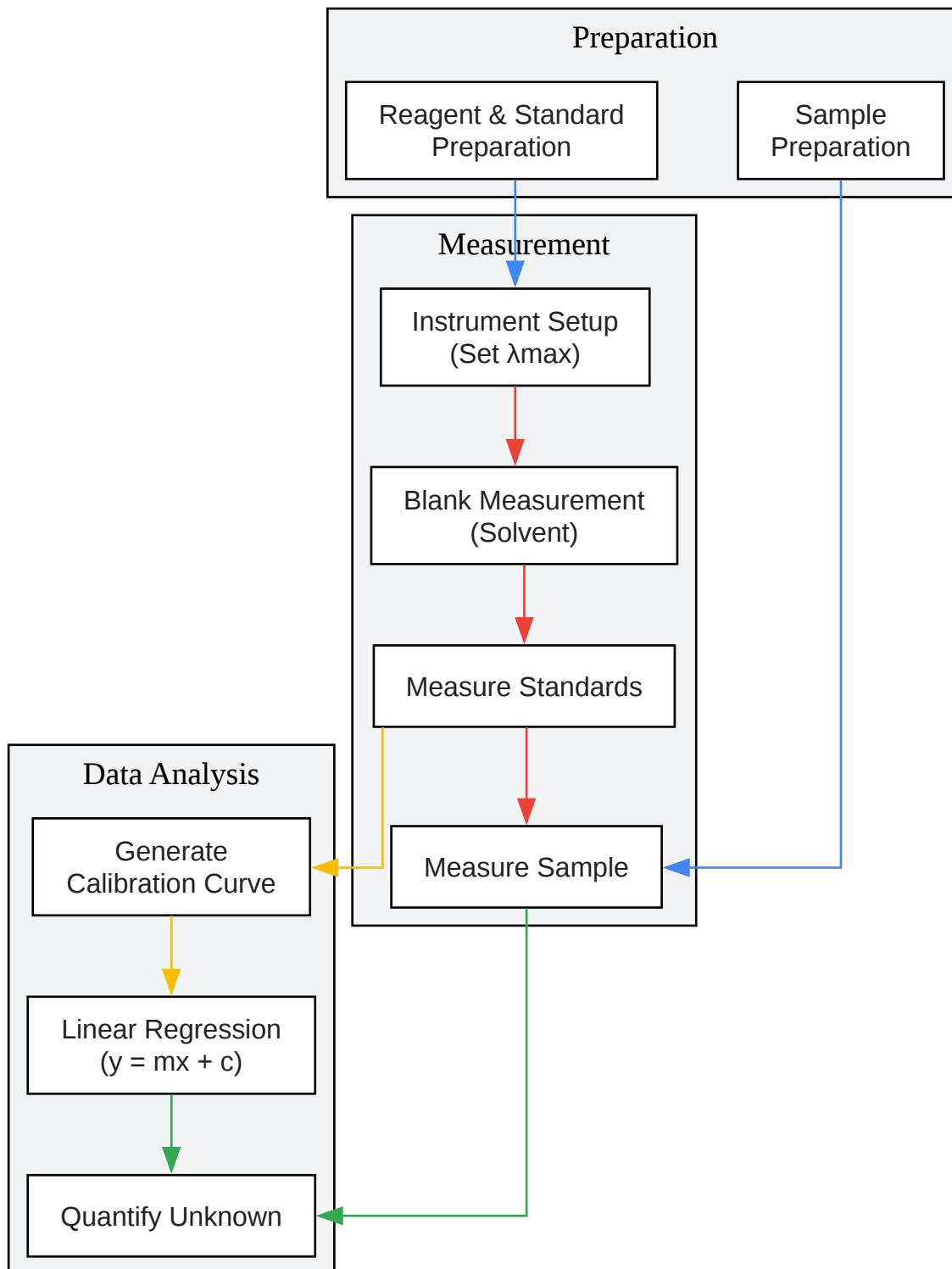
- Gallium stock solution (1 µg/mL in 6 N HCl)
- **Capri Blue** solution (2% in 6 N HCl)
- Benzene (purified)
- Separatory funnels
- UV-Vis Spectrophotometer

2. Procedure:

- Pipette a known volume of the gallium solution into a separatory funnel.
- Add 3 mL of the 2% **Capri Blue** solution.
- Add 25 mL of benzene.
- Shake the mixture for a specified time to allow for the extraction of the gallium-**Capri Blue** complex into the benzene layer.
- Allow the layers to separate and collect the benzene layer.
- Measure the absorbance of the benzene extract at the λ_{max} of the complex (approximately 660 nm) against a reagent blank.[1]

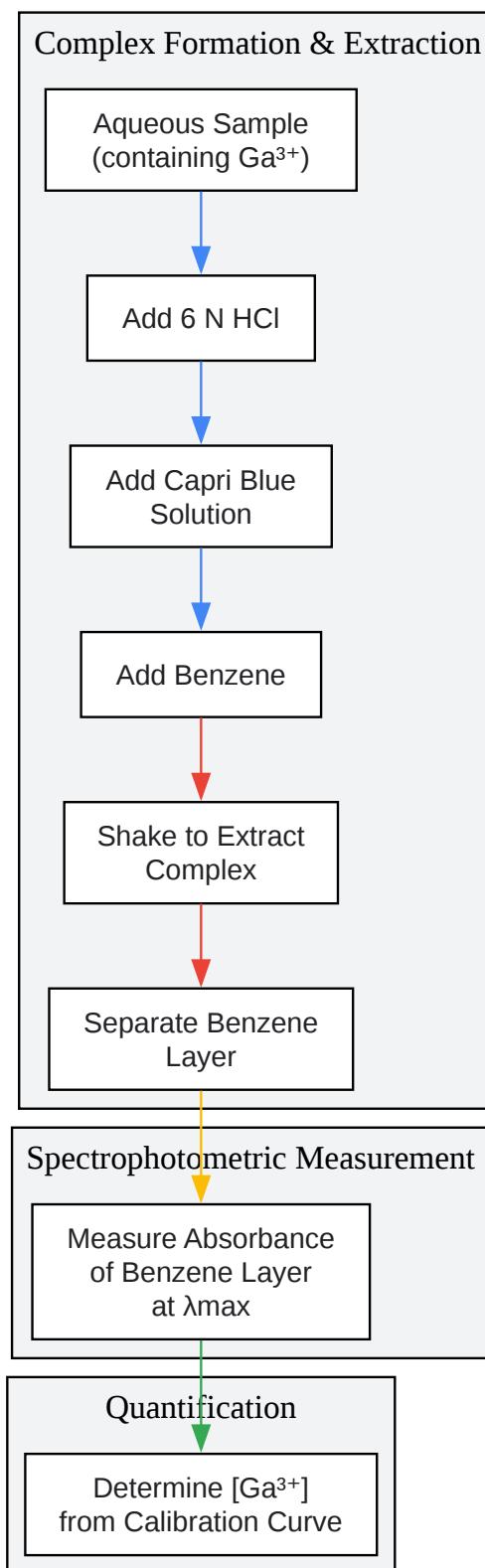
- Prepare a calibration curve using standard solutions of gallium and determine the concentration of gallium in the sample.

Mandatory Visualizations



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Caption: General workflow for quantitative analysis using spectroscopy.



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Caption: Workflow for the determination of Gallium using **Capri Blue**.

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